

# JNK Inhibitor VIII stock solution aliquoting

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: JNK Inhibitor VIII

CAS No.: 894804-07-0

Cat. No.: S531363

Get Quote

## Frequently Asked Questions

Here are answers to some common questions researchers have when working with **JNK Inhibitor VIII**.

**Q1:** What is the solubility and recommended solvent for **JNK Inhibitor VIII**? **JNK Inhibitor VIII** is highly soluble in **DMSO** but is **insoluble** in water or ethanol [1]. For a 10 mM stock solution, dissolve 1.77 mg of the compound in 500  $\mu$ L of DMSO [2].

**Q2:** How should I aliquot and store my stock solution? Proper aliquoting is critical for maintaining the compound's stability and preventing repeated freeze-thaw cycles.

- **Aliquot Volume:** Aliquot the stock solution into single-use volumes suitable for your individual experiments.
- **Storage Temperature:** Store aliquots at **-20°C** for short-term use (up to 1 month) or **-80°C** for long-term storage (up to 6 months) [2].
- **Handling:** Always thaw aliquots on ice and gently mix before use. After use, promptly return the aliquot to the recommended storage condition. Avoid repeated freezing and thawing.

**Q3:** What should I do if my experiment requires a concentration that leads to high final DMSO levels? High DMSO concentrations can be toxic to cells. If your experimental conditions require a high concentration of the inhibitor, consider these strategies:

- Prepare a more concentrated stock solution to reduce the volume added to your culture medium.
- As a last resort, you may use a specialized formulation. One protocol suggests dissolving the compound in DMSO and then diluting in corn oil (10% DMSO, 90% corn oil) to achieve a

concentration of at least 2.08 mg/mL. However, this is only recommended for specific in vivo applications and for short-term use [2].

## Experimental Protocols: Key Considerations

When using **JNK Inhibitor VIII** in your experiments, consider the following points based on published research:

- **Cellular Viability Assays:** **JNK Inhibitor VIII** has been used in growth inhibition assays across a wide range of human cancer cell lines. The IC50 values for reducing cell viability vary significantly. The table below shows a sample of the data; over 50 cell lines have been tested [1].

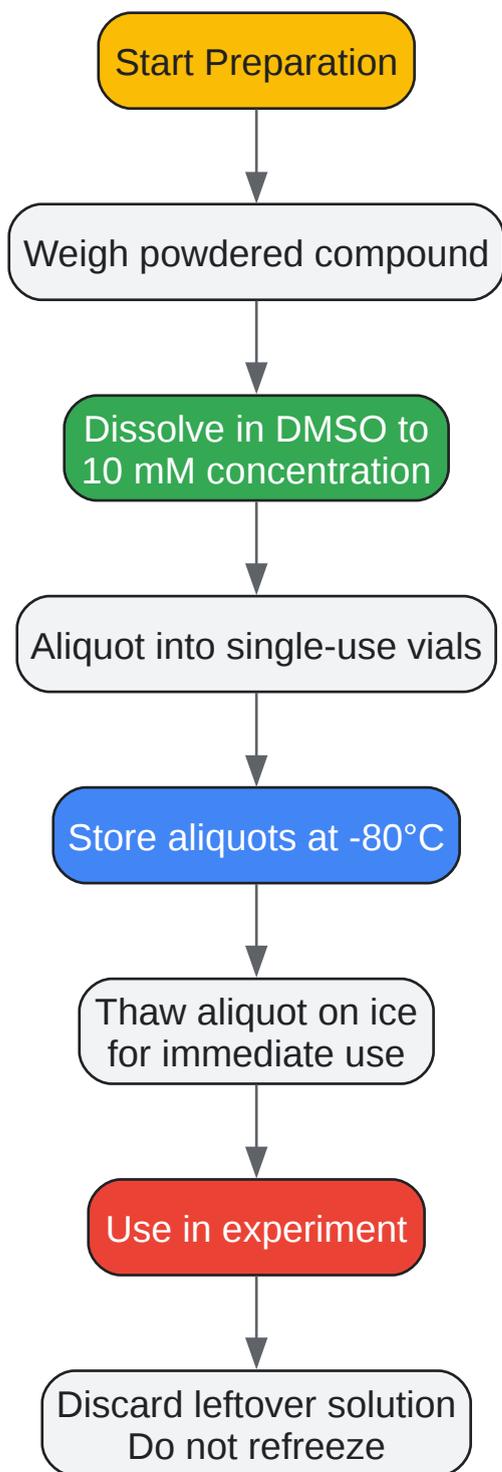
Cell Line	Cell Line Type	Assay Type	Reported IC50 (µM)
NB7	Human Neuroblastoma	Growth Inhibition	2.27
LB2241-RCC	Human Renal Cell Carcinoma	Growth Inhibition	6.58
NCI-H1299	Human Non-Small Cell Lung Cancer	Growth Inhibition	13.20
BV-173	Human Chronic Myelogenous Leukemia	Growth Inhibition	14.05
HepG2	Human Liver Cancer	c-Jun Phosphorylation (Ki)	0.004
HepG2	Human Liver Cancer	c-Jun Phosphorylation (EC50)	0.92

- **Functional Assays:** To confirm the on-target effect of the inhibitor, you can measure the phosphorylation levels of c-Jun, a direct downstream target of JNK. In HepG2 cells, **JNK Inhibitor VIII** inhibits c-Jun phosphorylation with an EC50 of 0.92 µM [1]. Always include a DMSO vehicle control in your experimental design.

- **Related Research Context:** Studies using other JNK inhibitors highlight the importance of this signaling pathway. For example, inhibiting JNK has been shown to alter the developmental trajectories of neuronal networks [3] and can synergize with other drugs, like lapatinib, to induce cell death in triple-negative breast cancer [4]. This suggests **JNK Inhibitor VIII** could be valuable in combination therapy studies.

## Workflow for Stock Solution Preparation and Use

The diagram below outlines the recommended workflow for preparing and using your **JNK Inhibitor VIII** stock solution.



[Click to download full resolution via product page](#)

## Safety and Compliance

- **Intended Use:** **JNK Inhibitor VIII** is strictly for research purposes and is not for diagnostic or therapeutic use [2] [1].
- **Handling Precautions:** Always refer to the product's Safety Data Sheet (SDS) for specific hazards, personal protective equipment (PPE) requirements, and safe handling procedures.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. JNK Inhibitor VIII | JNK inhibitor | Mechanism | Concentration [selleckchem.com]
2. JNK Inhibitor VIII (TCS JNK 6o) [medchemexpress.com]
3. Inhibiting JNK and PI3K-Akt signaling pathways altered ... [pubmed.ncbi.nlm.nih.gov]
4. A c-Jun N-terminal kinase inhibitor, JNK-IN-8, sensitizes ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [JNK Inhibitor VIII stock solution aliquoting]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b531363#jnk-inhibitor-viii-stock-solution-aliquoting>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)